

# Technical Procurement & Quality Assurance Guide: 2-Hydroxy-3-(hydroxymethyl)benzotrile

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## Compound of Interest

**Compound Name:** 2-Hydroxy-3-(hydroxymethyl)benzotrile

**Cat. No.:** B14902838

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## Executive Summary & Chemical Identity

**2-Hydroxy-3-(hydroxymethyl)benzotrile** (CAS 1261450-43-4) is a specialized pharmaceutical intermediate primarily employed in the synthesis of benzoxaborole therapeutics.<sup>[1][2][3][4][5]</sup> This class of boron-containing compounds has gained significant traction in medicinal chemistry following the FDA approvals of Tavaborole (Kerydin) and Crisaborole (Eucrisa).<sup>[1]</sup>

This specific intermediate—characterized by adjacent hydroxyl and hydroxymethyl groups on a benzotrile scaffold—serves as a critical "closing" precursor.<sup>[1]</sup> Upon reaction with boron electrophiles, it cyclizes to form the stable oxaborole ring system, a pharmacophore known for its unique ability to engage biological targets via reversible covalent bonding (e.g., with serine or threonine residues in enzyme active sites).<sup>[1]</sup>

## Chemical Profile

Property	Specification
CAS Number	1261450-43-4
IUPAC Name	2-Hydroxy-3-(hydroxymethyl)benzonitrile
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>2</sub>
Molecular Weight	149.15 g/mol
Key Functional Groups	Nitrile (-CN), Phenolic Hydroxyl (-OH), Benzylic Alcohol (-CH <sub>2</sub> OH)
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, Ethyl Acetate; Sparingly soluble in Water

## Market Landscape: Suppliers & Pricing

Unlike commodity chemicals, CAS 1261450-43-4 is a niche building block.<sup>[1]</sup> It is not typically held in multi-kilogram stock by generalist distributors but is available through specialized medicinal chemistry vendors and CROs (Contract Research Organizations).<sup>[1]</sup>

## Validated Supplier Tiering

The following vendors have been identified as reliable sources based on catalog listings and chemical structure capability.

Supplier Category	Vendor Name	Availability Model	Estimated Lead Time
Tier 1: Stocking Distributors	BLD Pharm	Catalog Stock (mg to g scale)	1-2 Weeks
ChemScene	Catalog Stock	1-2 Weeks	
Tier 2: Aggregators	Combi-Blocks	Frequent Stock / Rapid Synthesis	2-3 Weeks
BOC Sciences	Custom Synthesis / Bulk	4-6 Weeks	
Tier 3: Sourcing Agents	Fisher Scientific	Third-party Sourcing (via partners)	Variable

## Pricing Analysis (2025/2026 Estimates)

Pricing for this intermediate is highly volume-dependent due to the complexity of maintaining the hydroxymethyl group without over-oxidation during synthesis.[1]

Pack Size	Estimated Price Range (USD)	Unit Cost (\$/g)	Procurement Strategy
100 mg	\$85 - \$120	\$850 - \$1,200	R&D Screening: Buy for immediate assay needs.[1]
1 g	\$450 - \$650	\$450 - \$650	Hit-to-Lead: Validate synthetic route.[1]
10 g	\$2,500 - \$3,500	\$250 - \$350	Process Dev: Request "Custom Synthesis" quote.[1]
100 g+	Inquire	< \$150	Pilot Scale: Requires dedicated batch production.[1]



*Procurement Advisory: For quantities >5g, do not purchase pre-packaged catalog units.*

*Request a custom synthesis quote (FTE or Fee-for-Service) from Tier 2 vendors to reduce unit cost by 40-60%.<sup>[1]</sup>*

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## Technical Specification & Quality Assurance (QC)

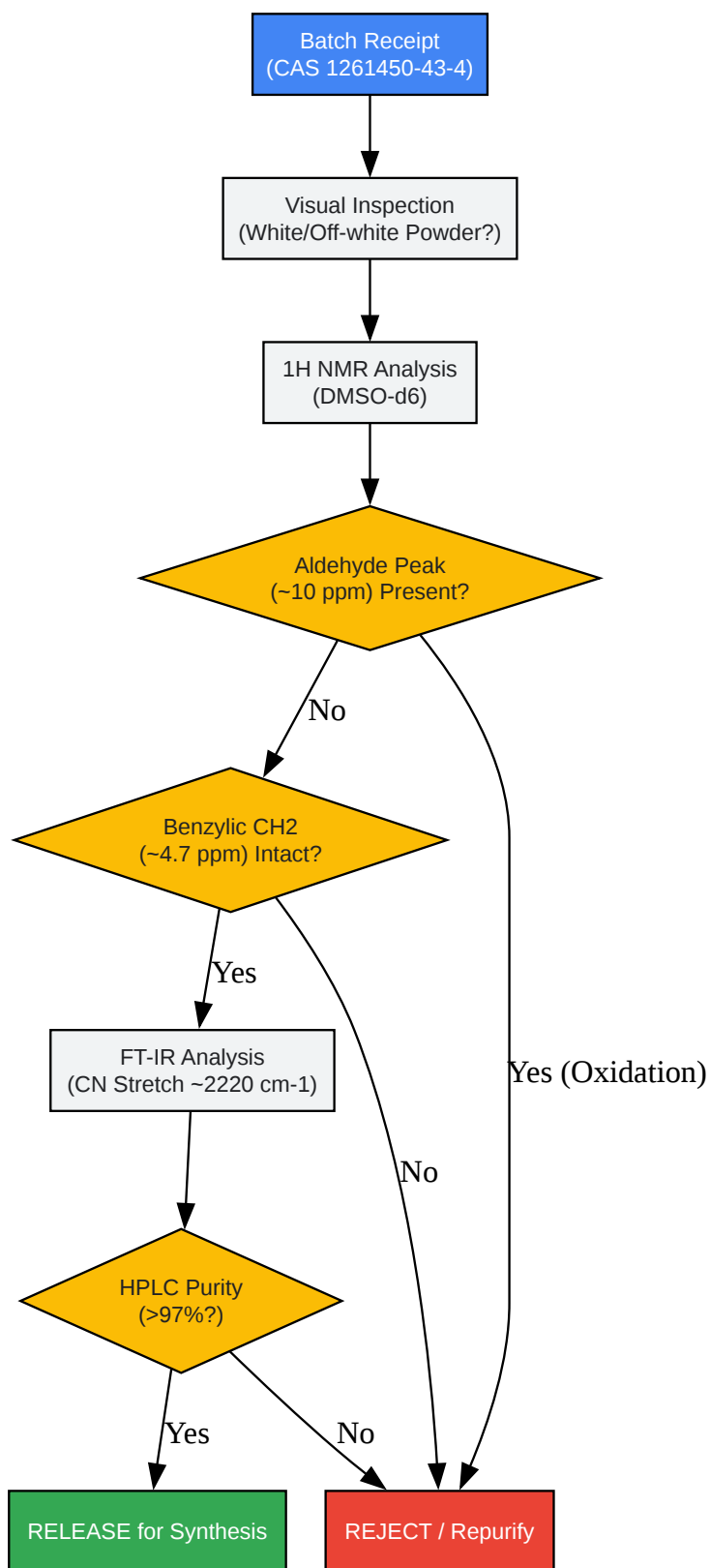
To ensure scientific integrity, every batch must be validated against a "Self-Validating" QC protocol. The unique combination of a nitrile, phenol, and benzylic alcohol requires specific checks to rule out common impurities (e.g., oxidation to aldehyde/acid or dehydration).<sup>[1]</sup>

### QC Protocol: The "Triad" Verification

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):
  - Diagnostic Signal 1: Benzylic Methylene (-CH<sub>2</sub>OH).<sup>[1]</sup> Look for a singlet or doublet around δ 4.6 - 4.8 ppm.<sup>[1]</sup>
  - Diagnostic Signal 2: Phenolic Hydroxyl (-OH).<sup>[1]</sup> Broad singlet, typically δ 9.0 - 11.0 ppm (solvent dependent, e.g., DMSO-d<sub>6</sub>).<sup>[1]</sup>
  - Impurity Check: Watch for aldehyde protons (~δ 10.0 ppm) indicating oxidation of the hydroxymethyl group.<sup>[1]</sup>
- FT-IR (Fourier Transform Infrared Spectroscopy):
  - Nitrile Stretch: A sharp, distinct band at ~2220–2240 cm<sup>-1</sup>.<sup>[1]</sup> This confirms the integrity of the cyano group.<sup>[1]</sup>
  - Hydroxyl Stretch: Broad band at 3200–3500 cm<sup>-1</sup>.<sup>[1]</sup>
- HPLC (High-Performance Liquid Chromatography):
  - Method: Reverse Phase (C18 column).<sup>[1]</sup>

- Mobile Phase: Water (0.1% TFA) / Acetonitrile gradient.[1]
- Detection: UV at 210 nm and 254 nm.[1]
- Acceptance Criteria: Purity  $\geq$  97.0% (Area %).

## Visualization: QC Decision Matrix



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Figure 1: Analytical workflow for validating CAS 1261450-43-4 integrity prior to synthesis.

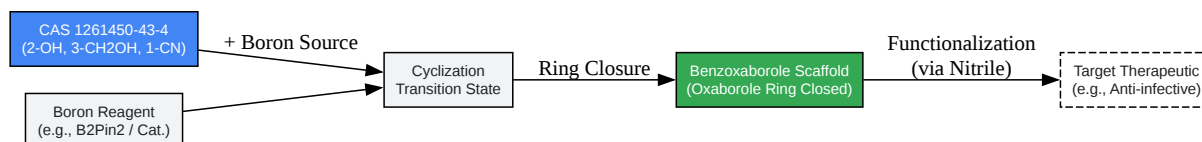
## Synthetic Application: The Benzoxaborole Pathway

The primary value of CAS 1261450-43-4 lies in its role as a scaffold for Benzoxaboroles.[1] The 2-hydroxy and 3-hydroxymethyl arrangement is the "lock" that accepts the boron "key." [1]

### Mechanism of Action

- Activation: The benzylic alcohol is often protected or used directly depending on the borylation conditions.[1]
- Borylation: The phenolic oxygen and the benzylic oxygen (after activation/deprotection) coordinate with a boron reagent (e.g., B<sub>2</sub>Pin<sub>2</sub> or B(OH)<sub>3</sub>) to form the five-membered oxaborole ring.[1]
- Result: A 7-cyano-1,3-dihydro-1-hydroxy-2,1-benzoxaborole derivative (numbering depends on nomenclature conventions). The nitrile group at position 1 (of the benzene ring) provides a handle for further functionalization (e.g., hydrolysis to amide/acid or reduction to amine).

### Visualization: Synthetic Logic



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Figure 2: The role of CAS 1261450-43-4 in constructing the pharmacologically active benzoxaborole core.

### Handling & Storage Protocols

To maintain the "Self-Validating" status of your inventory, adherence to strict storage conditions is required.[1] The benzylic alcohol moiety is susceptible to slow oxidation if exposed to air/light over time.[1]

- Storage Temperature: 2–8°C (Refrigerated).

- Atmosphere: Store under inert gas (Argon or Nitrogen).[1]
- Container: Amber glass vials with Teflon-lined caps to prevent moisture ingress (hygroscopic potential).[1]

## References

- BLD Pharm.Product Specification: **2-Hydroxy-3-(hydroxymethyl)benzotrile** (BD01599819).[1][2][3][4] Retrieved from
- PubChem.Benzoxaborole Derivatives and Analogues.[1][6][7] National Library of Medicine. [1][7] Retrieved from
- Anacor Pharmaceuticals.Patents regarding Boron-Containing Small Molecules (Tavaborole/Crisaborole).[1] (Contextual reference for benzoxaborole synthesis).
- ChemScene.Building Blocks for Medicinal Chemistry. Retrieved from

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## Sources

- 1. 4-Fluorobenzonitrile | C7H4FN | CID 14517 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Hydroxy-6-(hydroxymethyl)benzotrile|BLD Pharm [bldpharm.com]
- 3. 890038-13-8|4-(Hydroxymethyl)-3-methoxybenzotrile|BLD Pharm [bldpharm.com]
- 4. 4198-90-7|4-Hydroxy-3,5-dimethylbenzotrile|BLD Pharm [bldpharm.com]
- 5. 1261439-08-0|4-Cyano-2-hydroxybenzyl alcohol|BLD Pharm [bldpharm.com]
- 6. Pleuromutilin | C22H34O5 | CID 9886081 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 4-(4-Hydroxy-3-(hydroxymethyl)phenoxy)benzotrile | C14H11NO3 | CID 135391074 - PubChem [pubchem.ncbi.nlm.nih.gov]
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